

# Application Notes and Protocols: 2-Amino-5-Iodopyridine-3-Carbaldehyde in Materials Science

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Amino-5-Iodopyridine-3-Carbaldehyde

Cat. No.: B1285547

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The unique molecular architecture of **2-Amino-5-Iodopyridine-3-Carbaldehyde**, featuring a pyridine ring, an amino group, an aldehyde moiety, and an iodine atom, makes it a promising, albeit underexplored, building block in the realm of materials science. Its multifunctional nature allows for diverse chemical transformations, paving the way for the synthesis of novel functional materials. The presence of an aromatic, electron-rich pyridine ring coupled with reactive functional groups suggests its potential utility in organic electronics, metal-organic frameworks (MOFs), and sensing applications.<sup>[1]</sup> This document outlines potential applications and detailed hypothetical protocols to guide researchers in exploring the use of this versatile compound.

## Physicochemical Properties

A summary of the key physicochemical properties of **2-Amino-5-Iodopyridine-3-Carbaldehyde** is presented below. This data is essential for designing synthetic routes and predicting the characteristics of resulting materials.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>5</sub> IN <sub>2</sub> O	[2]
Molecular Weight	248.02 g/mol	[2]
CAS Number	578007-67-7	[2]
Appearance	White to tan powder or crystalline solid	N/A
Melting Point	128-131 °C	N/A
Boiling Point	360.5 °C at 760 mmHg (Predicted)	N/A
SMILES	<chem>C1=C(C=NC(=C1C=O)N)I</chem>	[2]

## Application Area 1: Synthesis of Conjugated Polymers for Organic Electronics

The aldehyde and amino functionalities of **2-Amino-5-Iodopyridine-3-Carbaldehyde** make it a suitable monomer for polymerization reactions, particularly condensation reactions, to form conjugated polymers.[3][4] Such polymers, incorporating the electron-deficient pyridine ring, are of interest for applications in organic light-emitting diodes (OLEDs), organic photovoltaics (OPVs), and organic field-effect transistors (OFETs). The iodine atom also provides a site for post-polymerization modification via cross-coupling reactions.

### Hypothetical Performance Data of a Polymer (Poly-AIPC)

The following table outlines the projected properties of a hypothetical polymer, Poly(**2-Amino-5-Iodopyridine-3-Carbaldehyde**-co-phenylene), or "Poly-AIPC," synthesized via a Suzuki coupling reaction. These values are estimations based on similar conjugated polymers found in the literature.

Parameter	Projected Value
Band Gap (E <sub>g</sub> )	2.2 - 2.5 eV
HOMO Level	-5.4 to -5.6 eV
LUMO Level	-3.0 to -3.2 eV
Thermal Decomposition Temp. (T <sub>d</sub> )	> 300 °C
Solubility	Soluble in chlorinated solvents (e.g., chloroform, chlorobenzene)

## Experimental Protocol: Synthesis of Poly-AIPC via Suzuki Coupling

This protocol describes a hypothetical synthesis route for a conjugated polymer using **2-Amino-5-Iodopyridine-3-Carbaldehyde** as a monomer.

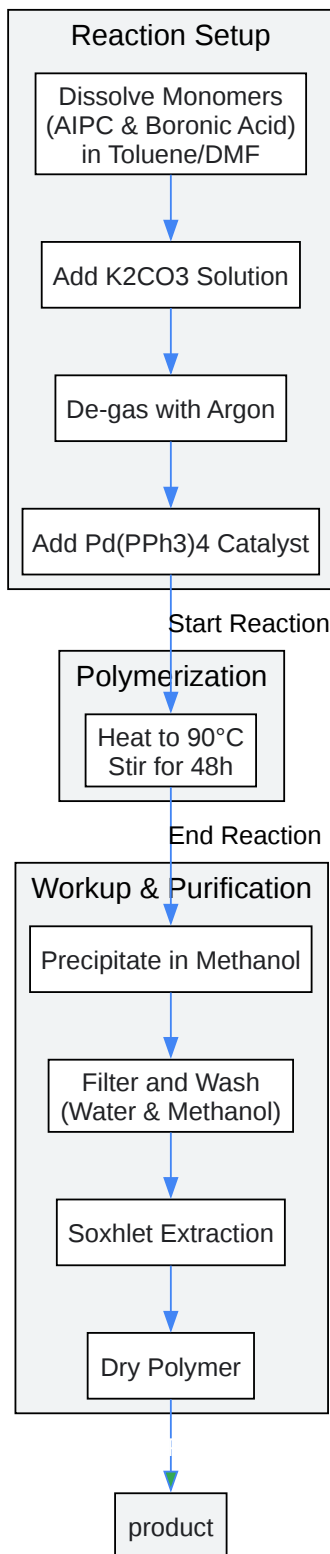
Materials:

- **2-Amino-5-Iodopyridine-3-Carbaldehyde**
- 1,4-Phenylenediboronic acid
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh<sub>3</sub>)<sub>4</sub>]
- Potassium carbonate (K<sub>2</sub>CO<sub>3</sub>)
- Toluene
- N,N-Dimethylformamide (DMF)
- Methanol
- Deionized water
- Argon gas

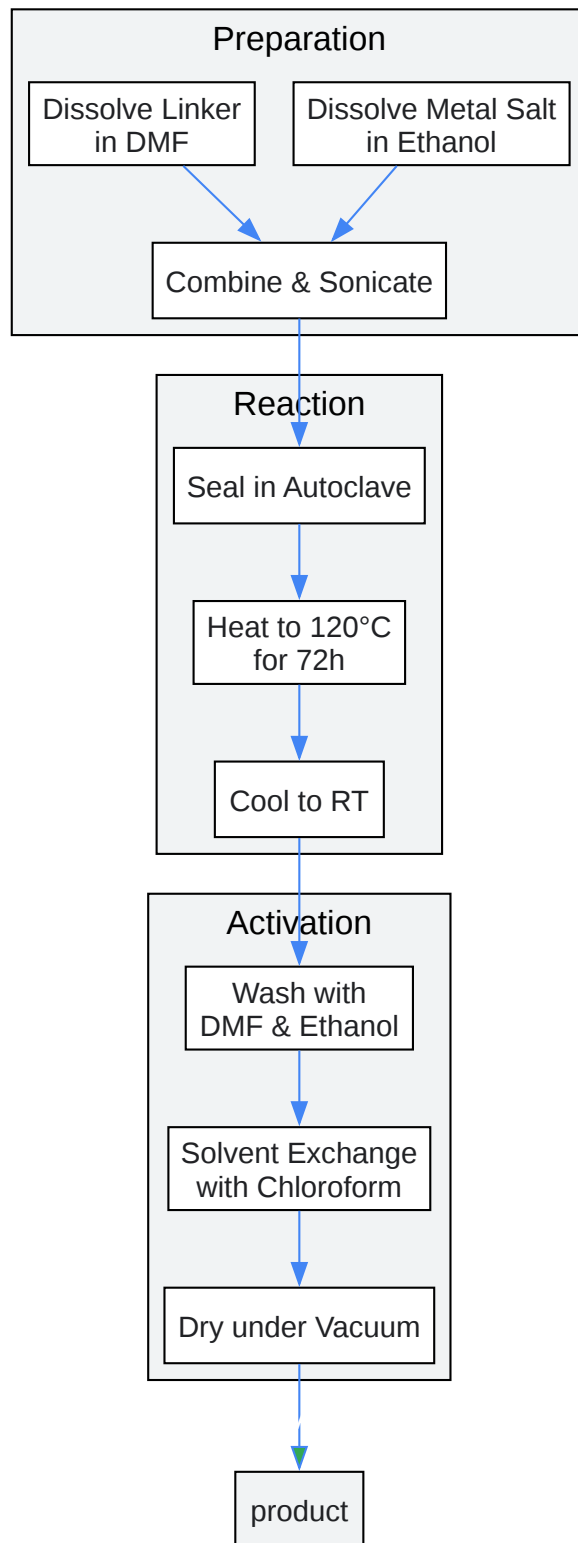
Procedure:

- In a Schlenk flask, dissolve **2-Amino-5-Iodopyridine-3-Carbaldehyde** (1.0 mmol) and 1,4-phenylenediboronic acid (1.0 mmol) in a mixture of toluene (15 mL) and DMF (5 mL).
- Add an aqueous solution of  $K_2CO_3$  (2 M, 5 mL).
- De-gas the mixture by bubbling with argon for 30 minutes.
- Add the palladium catalyst,  $Pd(PPh_3)_4$  (0.02 mmol), to the reaction mixture under a positive pressure of argon.
- Heat the mixture to 90 °C and stir under an argon atmosphere for 48 hours.
- Cool the reaction to room temperature and pour the mixture into 200 mL of rapidly stirring methanol.
- Filter the resulting precipitate and wash with deionized water and methanol to remove any remaining catalyst and unreacted monomers.
- Purify the polymer by Soxhlet extraction with methanol, acetone, and finally chloroform.
- Collect the chloroform fraction and evaporate the solvent to yield the purified polymer.
- Dry the polymer under vacuum at 60 °C for 24 hours.

## Workflow for Poly-AIPC Synthesis



## Solvothermal Synthesis of MOF-AIPC-Zn

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy 2-Amino-5-Iodopyridine-3-Carbaldehyde | 578007-67-7 [smolecule.com]
- 2. 2-Amino-5-iodopyridine-3-carbaldehyde | C<sub>6</sub>H<sub>5</sub>IN<sub>2</sub>O | CID 17750177 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Synthesis and characterization of novel semiconducting polymers containing pyrimidine - Polymer Chemistry (RSC Publishing) [pubs.rsc.org]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: 2-Amino-5-Iodopyridine-3-Carbaldehyde in Materials Science]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1285547#application-of-2-amino-5-iodopyridine-3-carbaldehyde-in-materials-science]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)